

Application Notes and Protocols for the Microbiological Potency Determination of Ceftriaxone Sodium

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Compound of Interest

Compound Name: Ceftriaxone sodium hydrate

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These comprehensive application notes and protocols detail the microbiological assay for determining the potency of Ceftriaxone sodium, a third-generation cephalosporin antibiotic. The methodologies described are based on validated procedures and are suitable for quality control and research purposes.

Introduction

Ceftriaxone sodium is a broad-spectrum antibiotic that exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^{[1][2][3][4][5]} Microbiological assays are essential for determining the potency of antibiotics, as they measure the actual antimicrobial activity. These assays are based on the principle of comparing the inhibition of growth of a susceptible microorganism by the test sample with that of a reference standard.

Two primary methods are commonly employed for the microbiological assay of Ceftriaxone sodium: the cylinder-plate or agar diffusion method and the turbidimetric method.

Experimental Protocols

Cylinder-Plate Method (Agar Diffusion Assay)

This method is widely used and relies on the diffusion of the antibiotic from a cylinder through a solidified agar layer, resulting in a zone of inhibition of microbial growth.[6]

2.1.1. Materials and Equipment

- Test Microorganism: Staphylococcus aureus ATCC 6538P or Bacillus subtilis ATCC 9371 IAL 1027.[1][5]
- Culture Media: Grove-Randall's 1 and 2 culture medium (for S. aureus) or Casoy medium (for B. subtilis).[1][5]
- Reference Standard: Ceftriaxone Sodium Reference Standard (e.g., from USP, EP, or BP).[7]
- Phosphate Buffer: pH 6.0 or pH 7.0.[1][5]
- Petri dishes: Sterile, 100 x 20 mm.
- Stainless steel cylinders: 8 mm (external diameter) x 6 mm (internal diameter) x 10 mm (height).
- Incubator: Maintained at 35 ± 2 °C.[1]
- Calipers: For measuring the zones of inhibition.
- Standard laboratory equipment (volumetric flasks, pipettes, etc.).

2.1.2. Preparation of Standard Solutions

- Accurately weigh a quantity of Ceftriaxone Sodium Reference Standard and dissolve it in the appropriate phosphate buffer to obtain a stock solution of a known concentration (e.g., 500 µg/mL).[5]
- From the stock solution, prepare a series of working standard solutions by serial dilution with the same buffer to achieve final concentrations within the linear range of the assay (e.g., 15.0, 30.0, and 60.0 µg/mL or 16, 32, and 64 µg/mL).[1][5] These will be designated as S1, S2, and S3.

2.1.3. Preparation of Sample Solutions

- Accurately weigh a quantity of the Ceftriaxone sodium sample powder and dissolve it in the same phosphate buffer used for the standard to obtain a stock solution with a theoretical concentration similar to the standard stock solution.[5]
- From this stock solution, prepare sample solutions with the same nominal concentrations as the working standard solutions (T1, T2, and T3).[1][5]

2.1.4. Preparation of Inoculum

- Maintain the test microorganism on the appropriate agar slants and transfer to a fresh slant weekly.
- Inoculate a suitable liquid medium with the microorganism and incubate at the appropriate temperature.
- Harvest the bacterial growth and suspend it in sterile saline. Adjust the suspension to a specific turbidity (e.g., $25 \pm 2\%$ transmittance at 580 nm) to standardize the inoculum.[4]

2.1.5. Assay Procedure

- Prepare the agar plates by pouring a base layer of sterile, uninoculated agar into the Petri dishes. Allow it to solidify.
- Overlay the base layer with a seed layer of agar inoculated with the standardized test microorganism suspension.[4]
- Once the seed layer has solidified, place six stainless steel cylinders on the agar surface, spaced equidistantly.
- Fill three alternate cylinders with the standard solutions (S1, S2, S3) and the other three with the sample solutions (T1, T2, T3).[4]
- Incubate the plates at $35 \pm 2^\circ\text{C}$ for 16-18 hours.[1][8]
- After incubation, measure the diameter of the zones of inhibition to the nearest 0.1 mm using calipers.

Turbidimetric Method

This method measures the inhibition of microbial growth in a liquid medium by observing the turbidity.^[9] It is generally faster than the agar diffusion method.^[9]

2.2.1. Materials and Equipment

- Test Microorganism: *Staphylococcus aureus* ATCC 6538.^[10]
- Culture Medium: Brain Heart Infusion (BHI) broth.^[10]
- Reference Standard: Ceftriaxone Sodium Reference Standard.
- Diluent: Water.^[10]
- Spectrophotometer: Capable of measuring absorbance at a specified wavelength (e.g., 530 nm).^[9]
- Incubator/Shaker: Maintained at the appropriate temperature.
- Test tubes or microplates.
- Standard laboratory equipment.

2.2.2. Preparation of Solutions

Prepare the standard and sample solutions in water to achieve a concentration range suitable for the assay (e.g., 100-196 µg/mL).^[10]

2.2.3. Assay Procedure

- Dispense a specific volume of the culture medium into test tubes or microplate wells.
- Add aliquots of the standard and sample solutions to the tubes/wells.
- Inoculate each tube/well with a standardized suspension of the test microorganism.
- Incubate the tubes/plates under specified conditions (e.g., 4 hours).^[9]

- After incubation, measure the turbidity (absorbance) of each solution using a spectrophotometer. The absorbance is inversely proportional to the antibiotic concentration.

Data Presentation

The quantitative data from validation studies of the microbiological assays for Ceftriaxone sodium are summarized below.

Table 1: Summary of Validation Data for the Cylinder-Plate Method.

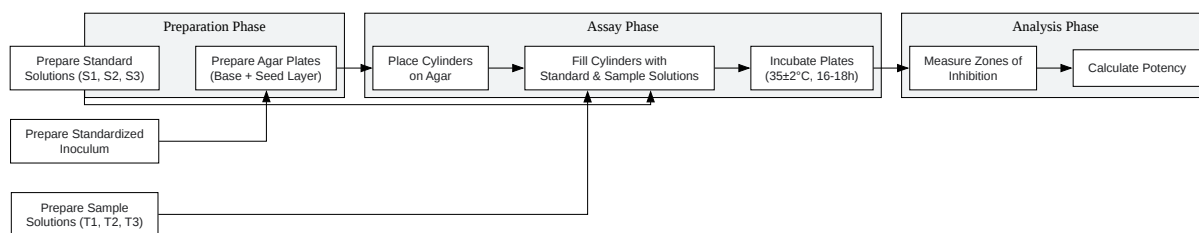
Parameter	Staphylococcus aureus ATCC 6538P	Bacillus subtilis ATCC 9371 IAL 1027
Linearity Range	16 - 64 µg/mL[1][2][4]	15.0 - 60.0 µg/mL[5]
Correlation Coefficient (r)	0.99999[1][2]	0.999[5]
Precision (Repeatability, RSD)	1.4%[1][2][4]	1.40%[5]
Intermediate Precision (RSD)	Between-day: 2.1%, Between-analyst: 2.5%[1][2][4]	Not Reported
Accuracy (Recovery)	100.5%[1][2][4]	100.46%[5]

Table 2: Summary of Validation Data for the Turbidimetric Method.

Parameter	Staphylococcus aureus ATCC 6538
Linearity Range	100 - 196 µg/mL[10]
Precision (Intraday, RSD)	4.53%[10]
Precision (Interday, RSD)	3.85%[10]
Accuracy (Recovery)	100.33%[10]

Visualizations

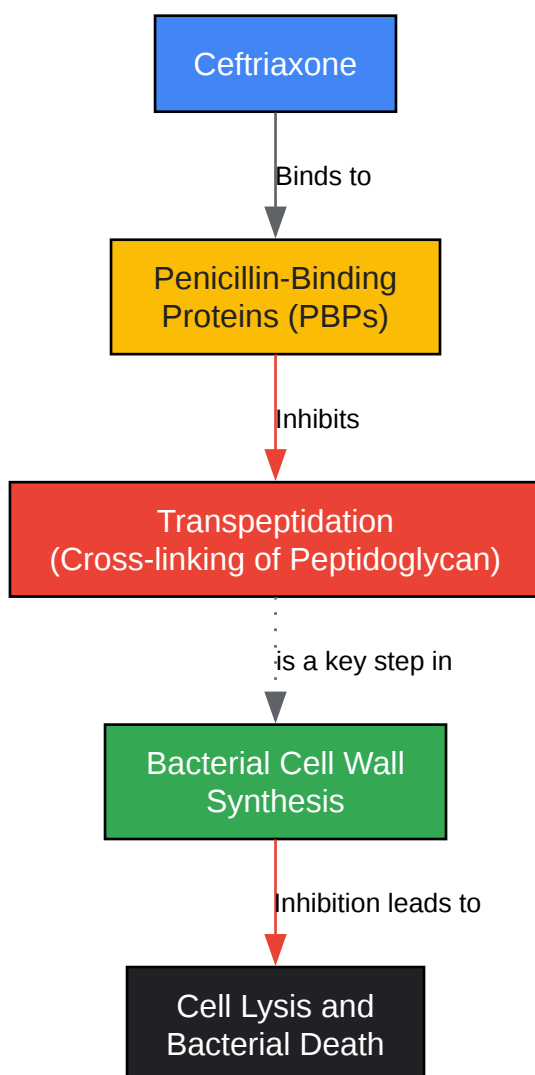
Experimental Workflow for Cylinder-Plate Microbiological Assay



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Caption: Workflow of the cylinder-plate microbiological assay.

Logical Relationship of Ceftriaxone's Mechanism of Action



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Caption: Simplified mechanism of action of Ceftriaxone.

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